

2-Chloro-3-methylpentane molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-3-methylpentane

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An In-depth Technical Guide to the Molecular Properties of 2-Chloro-3-methylpentane

This document provides a detailed analysis of the molecular formula and molecular weight of **2-Chloro-3-methylpentane**, tailored for researchers, scientists, and professionals in the field of drug development.

Molecular Formula

The molecular formula for **2-Chloro-3-methylpentane** is $C_6H_{13}Cl$.^{[1][2][3][4][5]} This formula indicates that each molecule of the compound is composed of six carbon atoms, thirteen hydrogen atoms, and one chlorine atom. The structural arrangement of these atoms is a five-carbon pentane chain with a chlorine atom attached to the second carbon and a methyl group ($-CH_3$) attached to the third carbon.^[5]

Molecular Weight

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. The experimentally determined and commonly cited molecular weight of **2-Chloro-3-methylpentane** is approximately 120.62 g/mol.^{[1][2][3]} A more precise calculation based on the atomic weights of the individual elements provides a detailed understanding of this value.

Atomic Weights of Constituent Elements

The calculation of the molecular weight of **2-Chloro-3-methylpentane** relies on the standard atomic weights of Carbon, Hydrogen, and Chlorine.

| Element (Symbol) | Atomic Number | Standard Atomic Weight (g/mol) |
|------------------|---------------|---------------------------------|
| Carbon (C) | 6 | 12.011[6][7] |
| Hydrogen (H) | 1 | 1.008[8][9][10] |
| Chlorine (Cl) | 17 | 35.453[11] |

Calculation of Molecular Weight

The molecular weight (MW) is calculated as follows:

$MW = (\text{Number of C atoms} \times \text{Atomic weight of C}) + (\text{Number of H atoms} \times \text{Atomic weight of H}) + (\text{Number of Cl atoms} \times \text{Atomic weight of Cl})$

$MW = (6 \times 12.011 \text{ g/mol}) + (13 \times 1.008 \text{ g/mol}) + (1 \times 35.453 \text{ g/mol})$

$MW = 72.066 \text{ g/mol} + 13.104 \text{ g/mol} + 35.453 \text{ g/mol}$

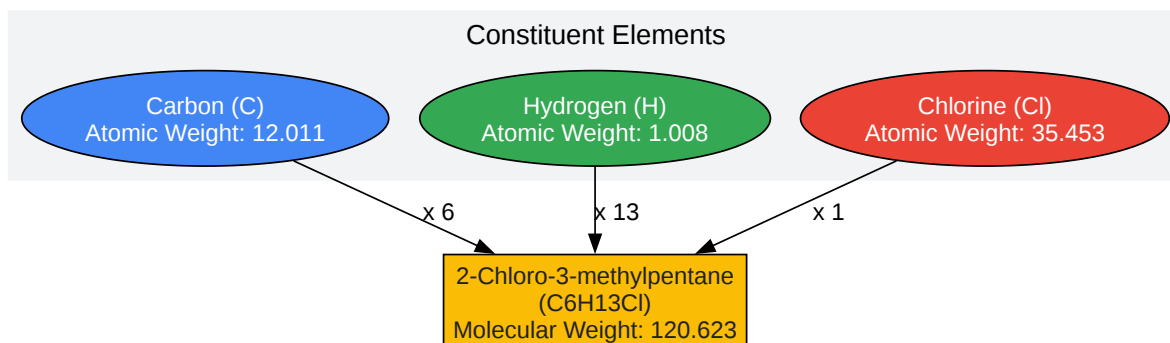
$MW = 120.623 \text{ g/mol}$

This calculated value aligns closely with the published molecular weights of 120.620 g/mol and 120.622 g/mol .[1][2][3]

Logical Relationship of Components

The following diagram illustrates the elemental composition leading to the final molecular structure of **2-Chloro-3-methylpentane**.

Elemental Composition of 2-Chloro-3-methylpentane



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*Elemental composition of **2-Chloro-3-methylpentane**.*

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References

- 1. (R*,S*)-2-chloro-3-methyl-pentane [webbook.nist.gov]
- 2. lookchem.com [lookchem.com]
- 3. Pentane, 2-chloro-3-methyl [webbook.nist.gov]
- 4. 2-chloro-3-methylpentane [stenutz.eu]
- 5. What is 2-chloro-3-methylpentane? | Filo [askfilo.com]
- 6. byjus.com [byjus.com]
- 7. youtube.com [youtube.com]
- 8. quora.com [quora.com]

- 9. Standard atomic weight - Wikipedia [en.wikipedia.org]
- 10. youtube.com [youtube.com]
- 11. Atomic Weight of Chlorine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
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